

A Technical Guide to the Spectroscopic Characterization of Sesamolinol

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Compound of Interest

Compound Name: *Sesamolinol*

Cat. No.: *B035582*

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This technical guide provides an in-depth overview of the spectroscopic data essential for the characterization of **sesamolinol**, a key lignan found in sesame seeds (*Sesamum indicum*). The data presented here pertains to **sesamolinol** diglucoside, a naturally occurring glycoside of **sesamolinol**, for which comprehensive analytical data has been published. This document compiles quantitative spectroscopic data, detailed experimental protocols, and visual workflows to support research and development activities.

Spectroscopic Data Summary

The structural elucidation of **sesamolinol** diglucoside relies on a combination of Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS), supplemented by Ultraviolet-Visible (UV-Vis) spectroscopy.

NMR spectroscopy is fundamental for determining the precise chemical structure of **sesamolinol** diglucoside. The following tables summarize the ^1H and ^{13}C NMR spectral data, as identified in methanol- d_4 (CD_3OD) solvent.

Table 1: ^1H -NMR Spectroscopic Data for **Sesamolinol** Diglucoside (600 MHz, CD_3OD)[1][2]

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
1	3.33	m	
2	5.65	s	
4a	4.00	dd	J = 1.1, 9.2
4b	4.15	dd	J = 5.9, 9.2
5	2.98	m	
6	4.46	d	
8a	4.40	dd	J = 4.3, 9.2
8b	3.96	dd	J = 6.7, 9.2
2'	6.90	d	J = 1.7
5'	7.12	d	J = 8.4
6'	6.79	dd	J = 1.7, 8.4
2''	6.90	d	J = 1.7
5''	6.79	d	J = 8.1
6''	6.90	dd	J = 1.7, 8.1
OCH ₃	3.84	s	
OCH ₂ O	5.94	s	
G1-H1	4.81	d	J = 7.6
G1'-H1	4.37	d	J = 7.8

Table 2: ¹³C-NMR Spectroscopic Data for **Sesamolinol** Diglucoside (150 MHz, CD₃OD)[1][2]

Position	Chemical Shift (δ , ppm)
1	53.9
2	108.3
4	70.3
5	50.9
6	88.5
8	71.7
1'	154.8
2'	107.2
3'	151.8
4'	142.9
5'	118.0
6'	120.3
1''	136.0
2''	107.2
3''	149.5
4''	148.7
5''	109.4
6''	120.3
OCH ₃	56.6
OCH ₂ O	102.8
G1-C1	104.5
G1'-C1	105.0

Mass spectrometry confirms the molecular weight, while UV-Vis spectroscopy reveals information about the electronic conjugation within the molecule.

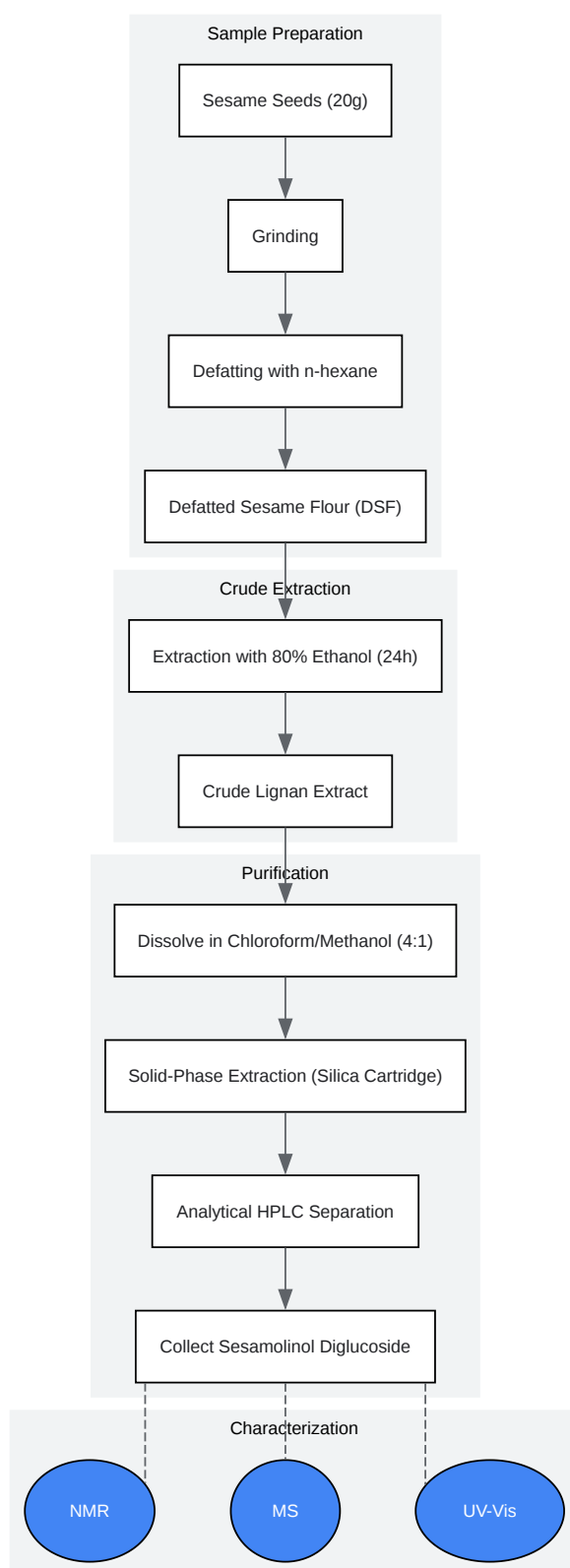
Table 3: MS and UV-Vis Spectroscopic Data for **Sesamolinol** Diglucoside

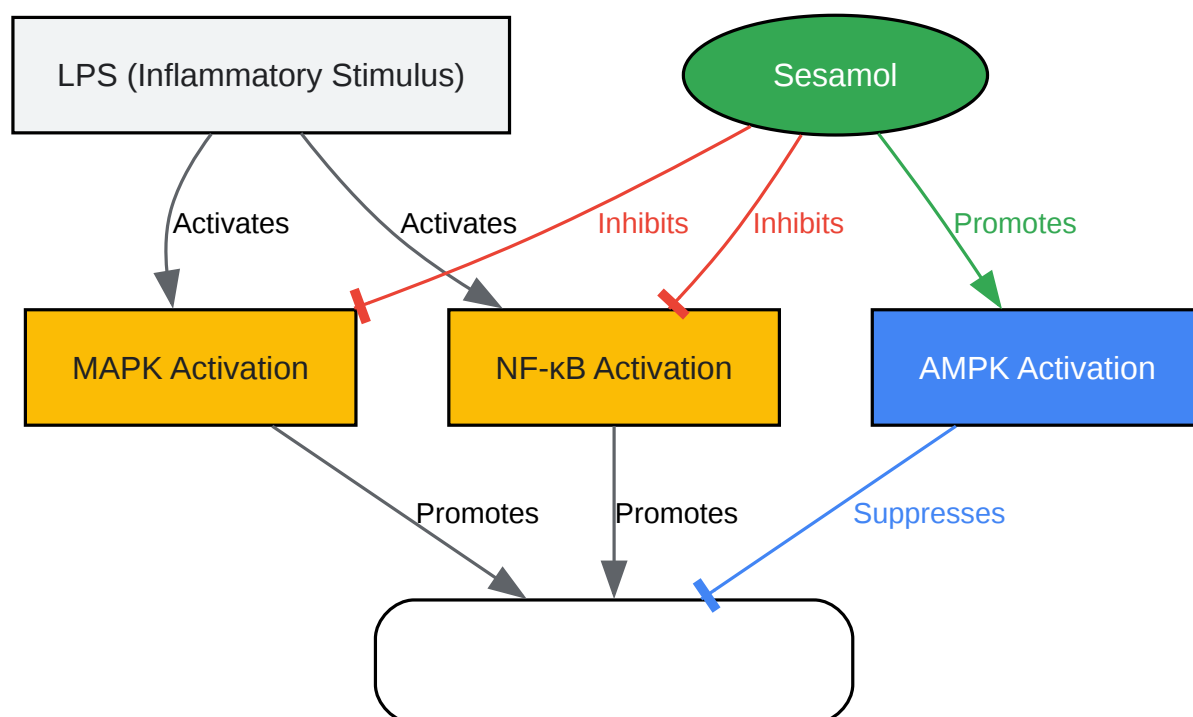
Technique	Parameter	Value	Reference
Mass Spec.	Adduct Ion [M-H+HCO ₂] ⁻	m/z 741	[3]
UV-Vis	λ _{max} 1	~236 nm	[3]
UV-Vis	λ _{max} 2	~286 nm	[3]

Experimental Protocols

The following protocols are summarized from the methodologies used for the isolation and characterization of **sesamolinol** diglucoside from sesame seeds.[1][2][4][5]

The overall process involves defatting the sesame seeds, extracting the lignan glucosides, and purifying the target compound using chromatographic techniques.





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